

Hazard Identification and Classification

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Propargyl-PEG2-bromide

CAS No.: 1287660-82-5

Cat. No.: B2515300

[Get Quote](#)

Propargyl-PEG2-bromide requires careful handling due to its potential hazards. The primary routes of exposure are through skin contact, eye contact, inhalation, and ingestion.

GHS Hazard Statements: The substance is classified with the following hazard statements:

- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.

Precautionary Statements: Preventative measures include:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.
- Wash skin thoroughly after handling.
- Use only outdoors or in a well-ventilated area.
- Wear protective gloves, eye protection, and face protection.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **Propargyl-PEG2-bromide** is presented in the table below.

Property	Value
Molecular Formula	C ₇ H ₁₁ BrO ₂
Molecular Weight	207.07 g/mol

Further quantitative data such as boiling point, melting point, density, and solubility were not available in the consulted safety data sheets.

Handling and Storage

Proper handling and storage procedures are critical to ensure safety when working with **Propargyl-PEG2-bromide**.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood, to avoid inhalation of vapors.[\[1\]](#)
- Avoid contact with skin and eyes by wearing appropriate personal protective equipment.[\[1\]](#)
- Prevent the formation of dust and aerosols.[\[1\]](#)
- Wash hands thoroughly after handling.

Storage:

- Store in a cool, well-ventilated place.[\[1\]](#)
- Keep the container tightly closed.[\[1\]](#)
- Recommended storage temperature is between 2-8°C.[\[1\]](#)

- Protect from direct sunlight and keep away from sources of ignition.[1]

Exposure Controls and Personal Protection

To minimize exposure, the following personal protective equipment (PPE) should be used.

Protection Type	Recommendations
Eye/Face Protection	Wear safety glasses with side-shields.[1]
Skin Protection	Wear protective gloves and impervious clothing. [1]
Respiratory Protection	Use a NIOSH-approved respirator if ventilation is inadequate.[1]

Engineering Controls:

- Ensure good ventilation in the workplace.[1]
- Provide easy access to safety showers and eyewash stations.[1]

First-Aid Measures

In case of exposure, immediate first aid is crucial.

Exposure Route	First-Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water, including under the eyelids, for at least 15 minutes. Seek immediate medical attention.[1]
Skin Contact	Remove contaminated clothing and wash the affected area with soap and plenty of water. Seek medical attention if irritation persists.[1]
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen or artificial respiration. Seek medical attention.[1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[1]

Fire-Fighting and Accidental Release Measures

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1]
- Specific Hazards: Combustion may produce irritating fumes.[1]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA). [1]

Accidental Release Measures:

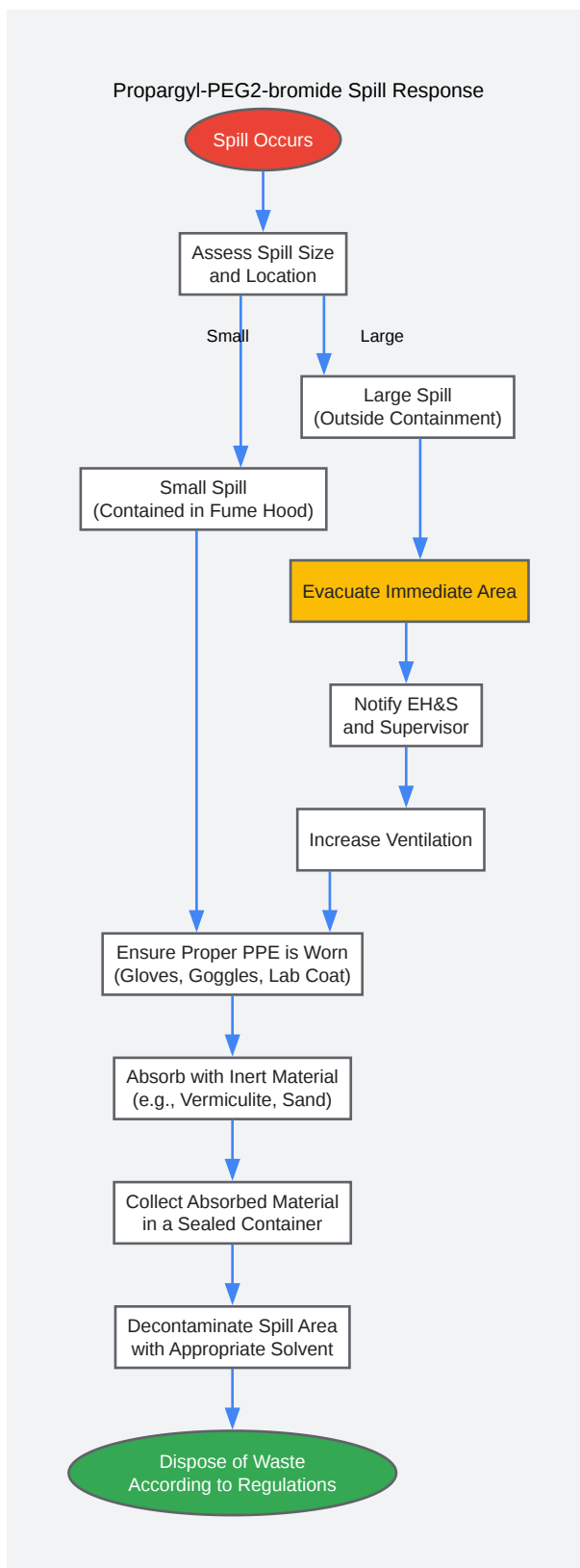
- Personal Precautions: Wear full personal protective equipment. Evacuate personnel to a safe area and ensure adequate ventilation.[1]
- Environmental Precautions: Prevent the substance from entering drains or waterways.[1]
- Containment and Cleanup: Absorb the spill with an inert material (e.g., diatomaceous earth, universal binder) and place it in a suitable, closed container for disposal. Clean the affected area with alcohol.[1]

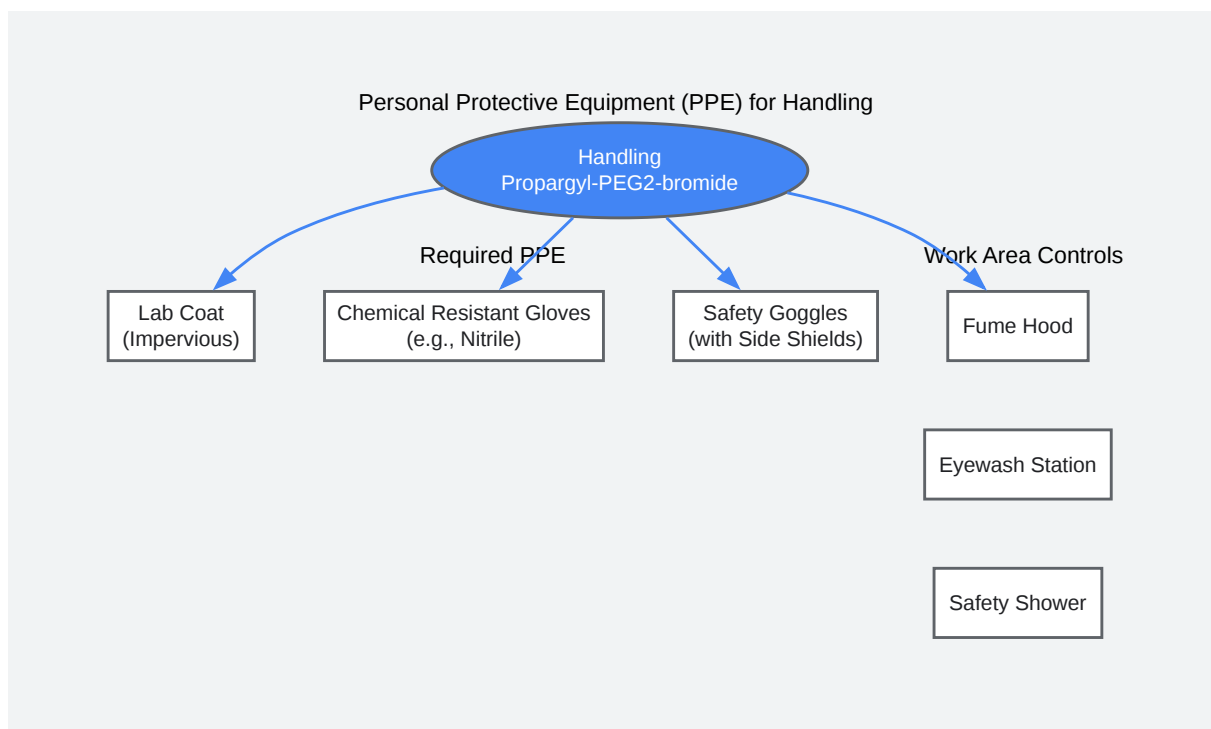
Toxicological and Ecological Information

Detailed quantitative toxicological and ecological data for **Propargyl-PEG2-bromide** are not readily available in the consulted safety data sheets. It is advised to handle this chemical as potentially harmful and to avoid its release into the environment.

Visualizing Safety Protocols

To better illustrate the decision-making process in case of an accidental spill, the following workflow diagram is provided.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.leyan.com [file.leyan.com]
- To cite this document: BenchChem. [Hazard Identification and Classification]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2515300/docs#hazard-identification-and-classification>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)